

## An In-depth Technical Guide to ML 10302 (CAS Number: 186826-17-5)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ML 10302**, a potent and selective serotonin 5-HT<sub>4</sub> receptor partial agonist. The information is compiled from publicly available data and is intended to support research and development activities.

## **Chemical and Physical Properties**

**ML 10302**, with the CAS number 186826-17-5, is chemically defined as 4-Amino-5-chloro-2-methoxybenzoic acid 2-(1-piperidinyl)ethyl ester hydrochloride.[1] Its fundamental properties are summarized in the table below.



Property	Value	Source	
CAS Number	186826-17-5	[1][2][3][4]	
Chemical Name	4-Amino-5-chloro-2- methoxybenzoic acid 2-(1- piperidinyl)ethyl ester hydrochloride	[1]	
Synonyms	ML-10302	[5]	
Molecular Formula	C15H21ClN2O3·HCl	[1][2]	
Molecular Weight	349.25 g/mol [1][3]		
Purity	≥99% (HPLC) [1]		
Solubility	Soluble to 50 mM in DMSO and to 20 mM in ethanol		
Storage	Desiccate at room temperature [1]		

### **Biological Activity and Mechanism of Action**

**ML 10302** is a potent partial agonist of the serotonin 5-HT<sub>4</sub> receptor.[1] The 5-HT<sub>4</sub> receptor is a G protein-coupled receptor that, upon activation, stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels.[6] This signaling cascade is involved in various physiological processes, including neurotransmitter release.[6]

The compound demonstrates high selectivity for the 5-HT<sub>4</sub> receptor over the 5-HT<sub>3</sub> receptor, with a selectivity of over 680-fold.[1] This specificity is crucial for minimizing off-target effects in experimental and potential therapeutic applications.

**Ouantitative Biological Data** 

Parameter	Value	Species/System	Reference
EC50	4 nM	5-HT₄ Receptor	[1][7]
K <sub>i</sub> (5-HT <sub>4</sub> )	1.07 nM	5-HT₄ Receptor	[1][8]
K <sub>i</sub> (5-HT <sub>3</sub> )	730 nM	5-HT₃ Receptor	[1]



# **Key Research Findings and Experimental Applications**

**ML 10302** has been investigated in several preclinical models, highlighting its potential in neuroscience and gastrointestinal research.

#### Alzheimer's Disease Research

In an animal model of Alzheimer's disease, **ML 10302** has been shown to increase the levels of soluble amyloid precursor protein alpha (sAPP $\alpha$ ) in the cortex.[1] The processing of amyloid precursor protein (APP) is a key area of Alzheimer's research, and compounds that promote the non-amyloidogenic pathway (leading to sAPP $\alpha$ ) are of significant interest.

### **Gastrointestinal Motility**

**ML 10302** exhibits progastrokinetic effects in vivo.[1] Research by Ponti et al. (2001) demonstrated that **ML 10302** stimulates intestinal motor activity in canine models, suggesting a role for 5-HT<sub>4</sub> receptor agonists in modulating gut motility.[1] The study also indicated a differential involvement of tachykininergic pathways in the small bowel and colon.[1][9]

## **Experimental Protocols**

Detailed experimental methodologies are crucial for replicating and building upon existing research. While the full protocols require access to the cited publications, the following outlines the key experimental approaches used in the characterization of **ML 10302**.

#### Reference for Detailed Protocols:

- Yang et al. (1997) J.Med.Chem. 40 608: Describes the synthesis and initial pharmacological characterization of new esters of 4-amino-5-chloro-2-methoxybenzoic acid as 5-HT<sub>4</sub> receptor agonists and antagonists.[1]
- Cachard-Chastel et al. (2007) Br.J.Pharmacol. 150 883: Details the in vivo experiments demonstrating the effect of 5-HT<sub>4</sub> receptor agonists, including **ML 10302**, on sAPPα levels in the cortex and hippocampus of mice.[1]



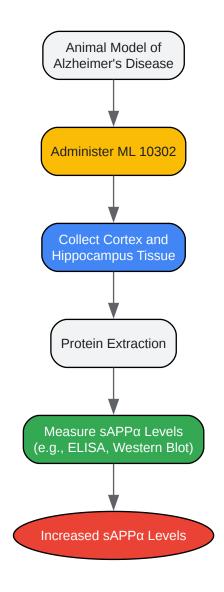
 Ponti et al. (2001) Neurogastroenterol.Mot. 13 543: Outlines the in vivo studies on the intestinal motor stimulation by ML 10302 in a canine model.[1]

## Visualized Signaling Pathway and Experimental Workflow

To further elucidate the mechanism and experimental application of **ML 10302**, the following diagrams are provided.







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### References

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